

# Curcumaromin C: Supplier and Purchasing Guide for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Curcumaromin C

Cat. No.: B15589602

[Get Quote](#)

For researchers and drug development professionals seeking to investigate the therapeutic potential of **Curcumaromin C**, a key initial step is sourcing the compound from a reliable supplier. This guide provides an overview of available purchasing information and is intended to be supplemented with detailed, application-specific protocols derived from emerging research.

## Supplier and Purchasing Information

**Curcumaromin C**, identified by the CAS number 1810034-40-2, is a specialized research chemical. Several suppliers offer this compound, and the following table summarizes the available purchasing information to facilitate comparison. Researchers are advised to contact the suppliers directly for the most current pricing, purity specifications, and availability.

Supplier	Catalog Number	Purity	Available Quantities
BioCrick	BCN7418	Information not readily available	Contact supplier
MedChemExpress	HY-N9020	Information not readily available	Contact supplier
ChemFaces	CFN89125	Information not readily available	Contact supplier

Note: Purity and available quantities are critical parameters for experimental reproducibility. It is imperative to obtain certificates of analysis from the supplier to confirm the identity and purity of the compound before initiating any studies.

## Application Notes and Protocols

Currently, there is a limited body of publicly available research specifically detailing the experimental use of **Curcumaromin C**. Much of the existing literature focuses on the broader activities of curcumin, a related and more extensively studied compound. As such, detailed application notes and validated experimental protocols for **Curcumaromin C** are still emerging.

The following sections provide a foundational framework for potential experimental workflows based on the known biological activities of related curcuminoids. Researchers should adapt these general protocols to their specific cell lines, experimental models, and research objectives, with the understanding that optimization will be necessary.

### General Cell Viability Assay (MTT Assay)

This protocol provides a general method for assessing the cytotoxic effects of **Curcumaromin C** on cancer cell lines.

Materials:

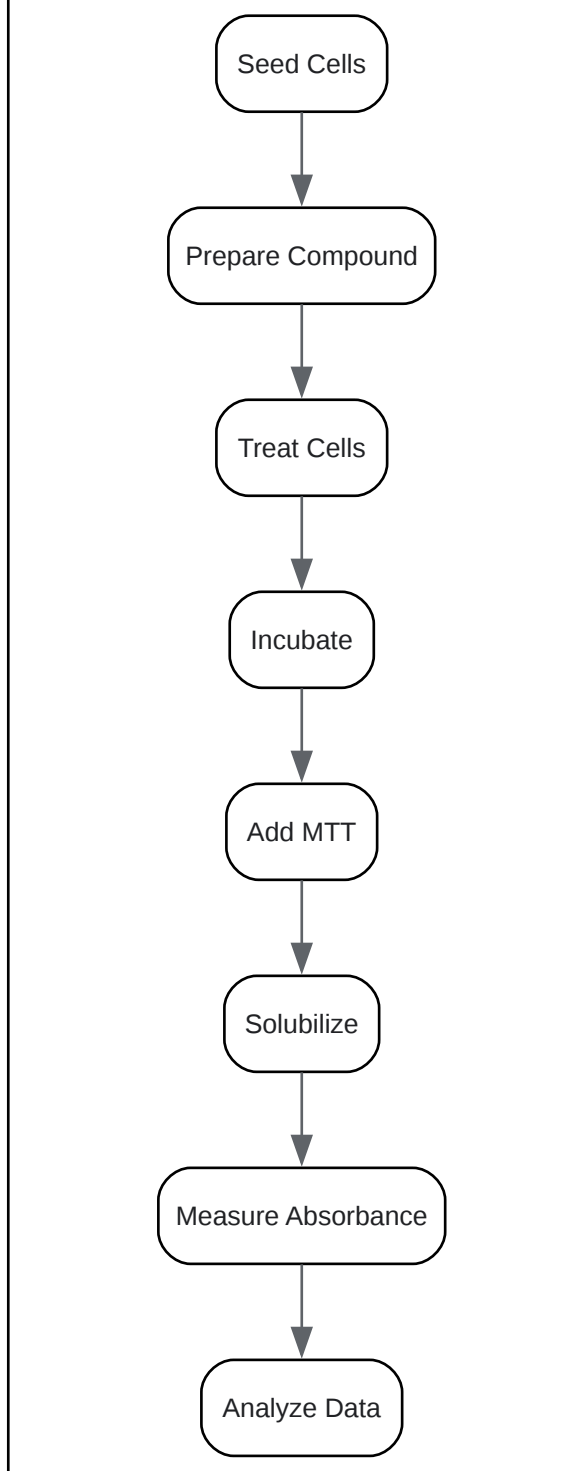
- **Curcumaromin C**
- Target cancer cell line (e.g., breast, colon, pancreatic)
- Complete cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate Buffered Saline (PBS)
- Dimethyl sulfoxide (DMSO)

- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) reagent (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

Protocol:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium. Incubate overnight at 37°C in a humidified atmosphere with 5% CO<sub>2</sub> to allow for cell attachment.
- **Compound Preparation:** Prepare a stock solution of **Curcumaromin C** in DMSO. Further dilute the stock solution in a complete culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in the wells does not exceed 0.1% to avoid solvent-induced toxicity.
- **Treatment:** After overnight incubation, remove the medium and add 100  $\mu$ L of medium containing various concentrations of **Curcumaromin C** to the designated wells. Include vehicle control (medium with DMSO) and untreated control wells.
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C and 5% CO<sub>2</sub>.
- **MTT Addition:** After the incubation period, add 20  $\mu$ L of MTT reagent to each well and incubate for 4 hours at 37°C.
- **Solubilization:** Carefully remove the medium and add 100  $\mu$ L of solubilization buffer to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the results to determine the IC<sub>50</sub> value (the concentration of **Curcumaromin C** that inhibits cell growth by 50%).

## Experimental Workflow: MTT Assay



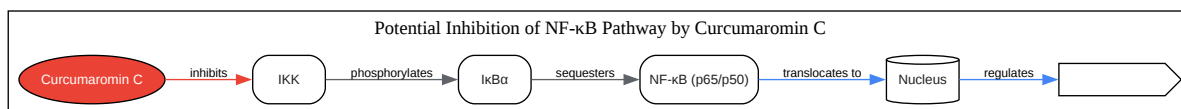
[Click to download full resolution via product page](#)

*MTT Assay Workflow*

## Potential Signaling Pathways for Investigation

Based on the known mechanisms of curcumin, **Curcumaromin C** may modulate key signaling pathways involved in cancer cell proliferation, survival, and inflammation. Researchers are encouraged to investigate the effects of **Curcumaromin C** on pathways such as NF- $\kappa$ B and STAT3.

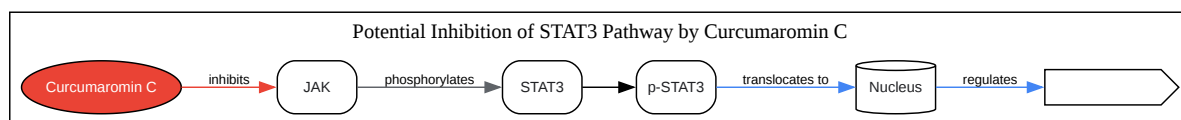
**NF- $\kappa$ B Signaling Pathway:** The NF- $\kappa$ B pathway is a critical regulator of inflammation and cell survival. Curcumin has been shown to inhibit this pathway.



[Click to download full resolution via product page](#)

### *NF- $\kappa$ B Signaling Inhibition*

**STAT3 Signaling Pathway:** The STAT3 pathway is frequently overactive in cancer and promotes cell proliferation and survival. Curcumin is a known inhibitor of STAT3 phosphorylation.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Curcumaromin C: Supplier and Purchasing Guide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15589602#curcumaromin-c-supplier-and-purchasing-information\]](https://www.benchchem.com/product/b15589602#curcumaromin-c-supplier-and-purchasing-information)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)